

2,5-Heptanedione CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Heptanedione

Cat. No.: B155839

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An In-depth Technical Guide to **2,5-Heptanedione**: CAS Number and Synonyms

For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. This document provides a comprehensive overview of the Chemical Abstracts Service (CAS) number and various synonyms for **2,5-Heptanedione**, a diketone of interest in various chemical and biological studies.

Chemical Identity of 2,5-Heptanedione

2,5-Heptanedione is a diketone with the molecular formula $C_7H_{12}O_2$.^{[1][2][3]} Its structure is characterized by a seven-carbon chain with carbonyl groups at the second and fifth positions.

CAS Registry Number

The universally recognized identifier for **2,5-Heptanedione** is its CAS number, which facilitates unambiguous identification in databases, literature, and regulatory submissions.

Table 1: CAS Registry Number for **2,5-Heptanedione**

Compound Name	CAS Registry Number
2,5-Heptanedione	1703-51-1 ^{[1][2][3][4][5]}

Synonyms and Alternative Names

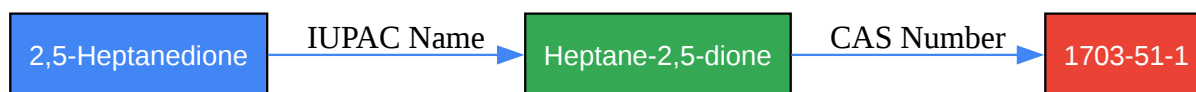
2,5-Heptanedione is also known by several other names, which are frequently encountered in chemical literature and databases. A comprehensive list of these synonyms is provided below to aid in exhaustive literature searches and substance identification.

Table 2: Synonyms and Identifiers for **2,5-Heptanedione**

Type	Identifier
IUPAC Name	Heptane-2,5-dione[2][6]
Common Synonyms	2,5-HEPTANEDION[1]
Heptan-2,5-dione[1][6][7]	
"HEPTANE-2,5-DIONE"[1]	
3,6-Heptanedione[7]	
Registry Numbers	UNII-UP8A88O1MS[7]
DTXSID7073272[7][8]	
J503.271G (Nikkaji Number)[3]	
Chemical Formula	C7H12O2[1][2][3][8]

Logical Relationship of Identifiers

The following diagram illustrates the hierarchical relationship between the common name, its systematic IUPAC name, and its unique CAS registry number, which is the gold standard for chemical identification.



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Caption: Identifier relationship for **2,5-Heptanedione**.

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- To cite this document: BenchChem. [2,5-Heptanedione CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155839#2-5-heptanedione-cas-number-and-synonyms]

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